

A Comparative Benchmarking Guide to 6-Hydroxy-2-naphthoic Acid-Based Polymers

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Compound of Interest

Compound Name: **6-Hydroxy-2-naphthoic acid**

Cat. No.: **B101515**

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For researchers, scientists, and drug development professionals navigating the landscape of high-performance materials, this guide offers an objective comparison of polymers based on **6-Hydroxy-2-naphthoic acid** (HNA). These liquid crystal polymers (LCPs) are renowned for their exceptional thermal stability, mechanical strength, and chemical resistance, making them prime candidates for demanding applications in various scientific fields. This report benchmarks the properties of HNA-based polymers against other leading high-performance thermoplastics, supported by experimental data and detailed testing protocols.

Data Presentation: A Comparative Analysis

The following tables summarize the key mechanical, thermal, and physical properties of HNA-based Liquid Crystal Polymers (LCPs), specifically various grades of Vectra™, and compare them with Polyether ether ketone (PEEK) and another class of LCP, Xydar™.

Table 1: Mechanical Properties of High-Performance Polymers

Property	Vectra™ A130 (30% Glass Filled)	Vectra™ E130i (30% Glass Filled)	PEEK (Unfilled)	Xydar™ G- 930 (30% Glass Filled)	Test Method
Tensile Strength (psi)	24,000	22,000	14,500	22,000	ASTM D638
Tensile Modulus (psi)	2,000,000	1,800,000	550,000	2,100,000	ASTM D638
Elongation at Break (%)	2.2	2.9	35	2.0	ASTM D638
Flexural Modulus (psi)	2,100,000	1,700,000	600,000	2,000,000	ASTM D790
Notched Izod Impact (ft-lb/in)	1.9	2.5	1.0	1.8	ASTM D256

Table 2: Thermal and Physical Properties of High-Performance Polymers

Property	Vectra™ A130 (30% Glass Filled)	Vectra™ E130i (30% Glass Filled)	PEEK (Unfilled)	Xydar™ G- 930 (30% Glass Filled)	Test Method
Melting Temperature (°C)	280	280	343	355	ASTM D3418
Heat Deflection Temperature @ 1.8 MPa (°C)	270	260	157	271	ASTM D648
Coefficient of Linear Thermal Expansion (flow, ppm/ °C)	5	9	47	10	ASTM E831
Density (g/cm³)	1.61	1.61	1.32	1.60	ASTM D792
Water Absorption (24 hrs, %)	0.02	0.03	0.15	0.04	ASTM D570
Flammability (UL94)	V-0	V-0	V-0	V-0	UL94

Experimental Protocols

Detailed methodologies for the key experiments cited in the data tables are provided below. These protocols are based on internationally recognized ASTM standards to ensure reproducibility and comparability of the results.

Mechanical Properties Testing

Tensile Properties (ASTM D638):

This test method is used to determine the tensile properties of unreinforced and reinforced plastics.

- **Specimen Preparation:** Test specimens are prepared in a standard dumbbell shape, either by injection molding or by machining from a sheet or plate. The dimensions of the specimen depend on the thickness and rigidity of the material.
- **Conditioning:** Specimens are conditioned at a standard temperature (23 ± 2 °C) and relative humidity ($50 \pm 5\%$) for a minimum of 40 hours prior to testing.
- **Testing Procedure:** The specimen is mounted in the grips of a universal testing machine. A tensile load is applied to the specimen at a constant rate of crosshead movement until the specimen fractures. The force and elongation are continuously recorded.
- **Data Analysis:** From the stress-strain curve, the tensile strength, tensile modulus, and elongation at break are calculated.

Thermal Properties Testing

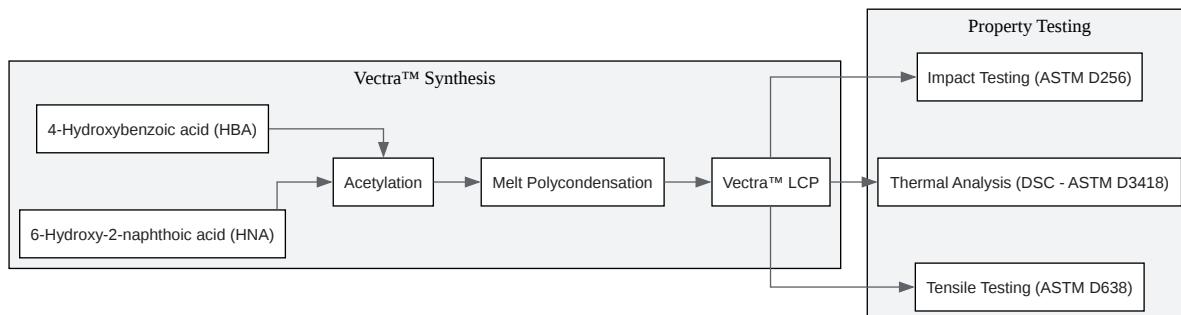
Melting Temperature (ASTM D3418) and Glass Transition Temperature (ASTM E1356):

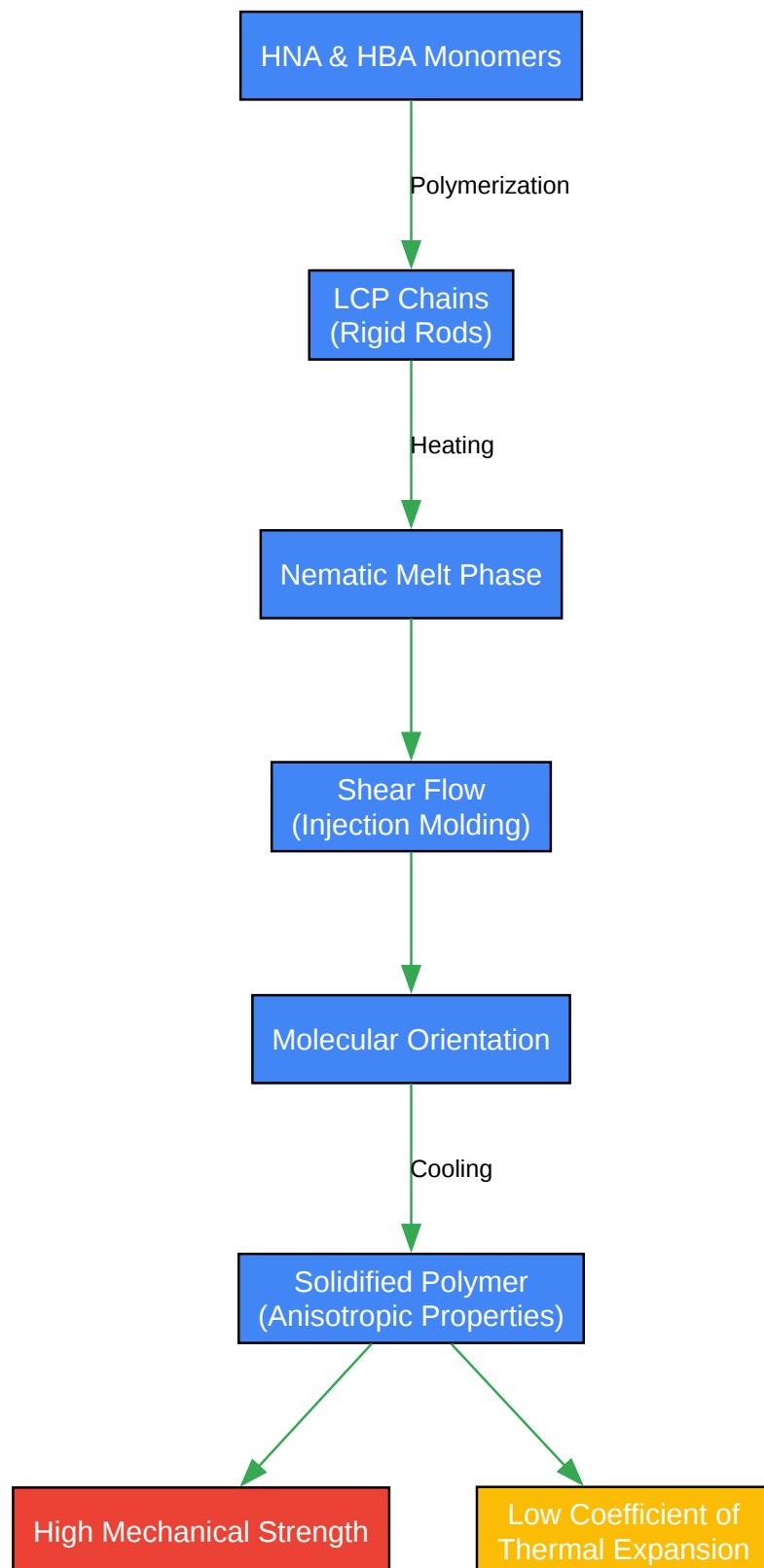
Differential Scanning Calorimetry (DSC) is employed to determine the thermal transitions of polymers.

- **Sample Preparation:** A small sample of the polymer (typically 5-10 mg) is accurately weighed and hermetically sealed in an aluminum pan.
- **DSC Analysis:** The sample pan and an empty reference pan are placed in the DSC cell. The cell is heated at a controlled rate (e.g., 10 °C/min). The difference in heat flow between the sample and the reference is measured as a function of temperature.
- **Data Interpretation:** The melting temperature (T_m) is identified as the peak of the endothermic melting curve. The glass transition temperature (T_g) is determined as the midpoint of the step change in the heat flow curve.

Mandatory Visualization

The following diagrams illustrate key processes and relationships relevant to **6-Hydroxy-2-naphthoic acid**-based polymers.



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